

The Chemical Architecture of Paclitaxel: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Toxol*

Cat. No.: *B1195516*

[Get Quote](#)

An In-depth Examination of the Structure, Properties, and Cellular Impact of a Cornerstone Anticancer Agent

Introduction

Paclitaxel, a highly functionalized diterpenoid, stands as a landmark molecule in the history of cancer chemotherapy.[1][2] Originally isolated from the bark of the Pacific yew tree, *Taxus brevifolia*, its unique mechanism of action and potent antitumor activity have established it as a critical therapeutic for a range of malignancies, including ovarian, breast, and lung cancers.[3] [4] This technical guide provides a comprehensive overview of the chemical structure of Paclitaxel, its physicochemical properties, its intricate mechanism of action at the cellular level, and detailed protocols for key experimental assays relevant to its study.

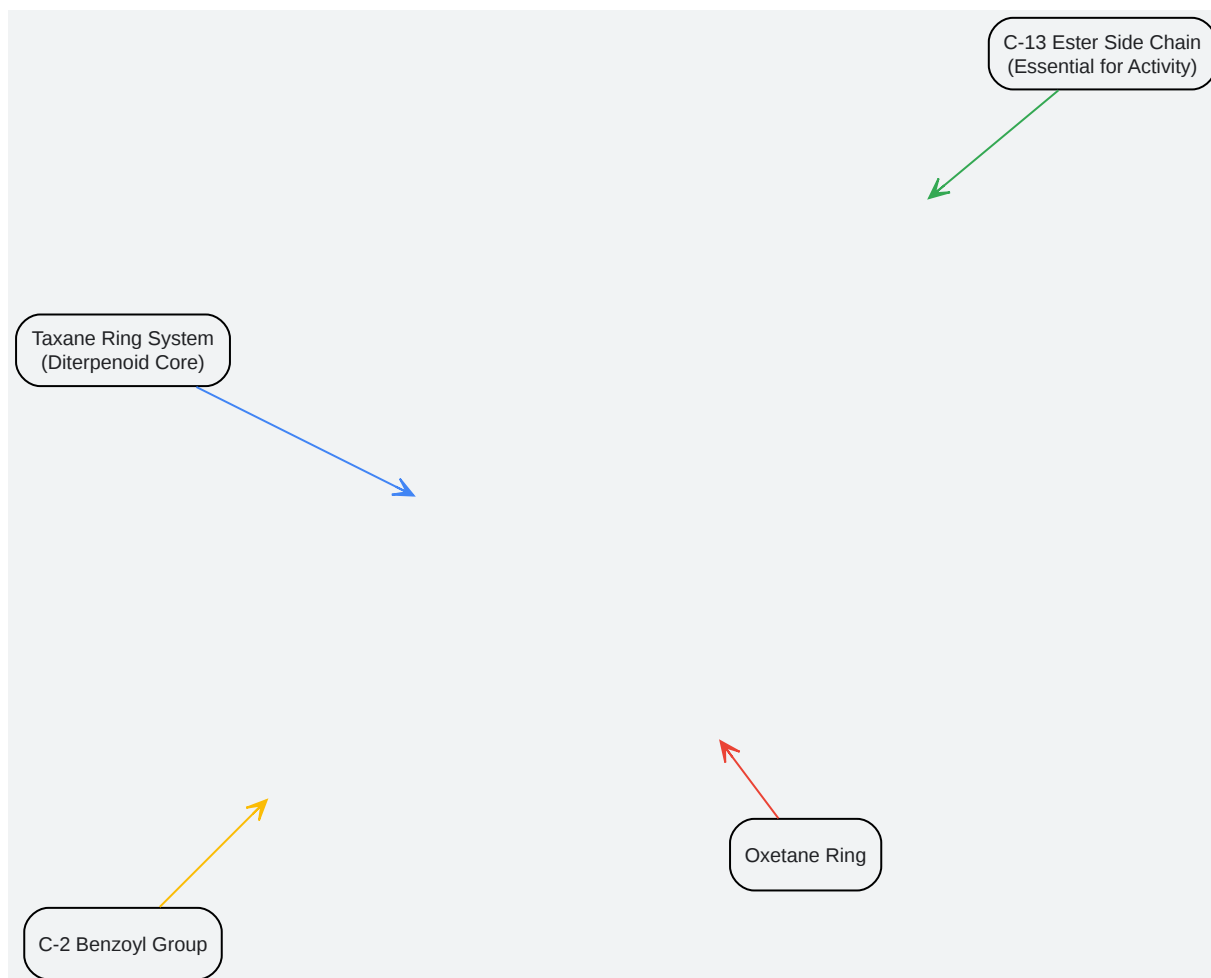
Chemical and Physical Properties of Paclitaxel

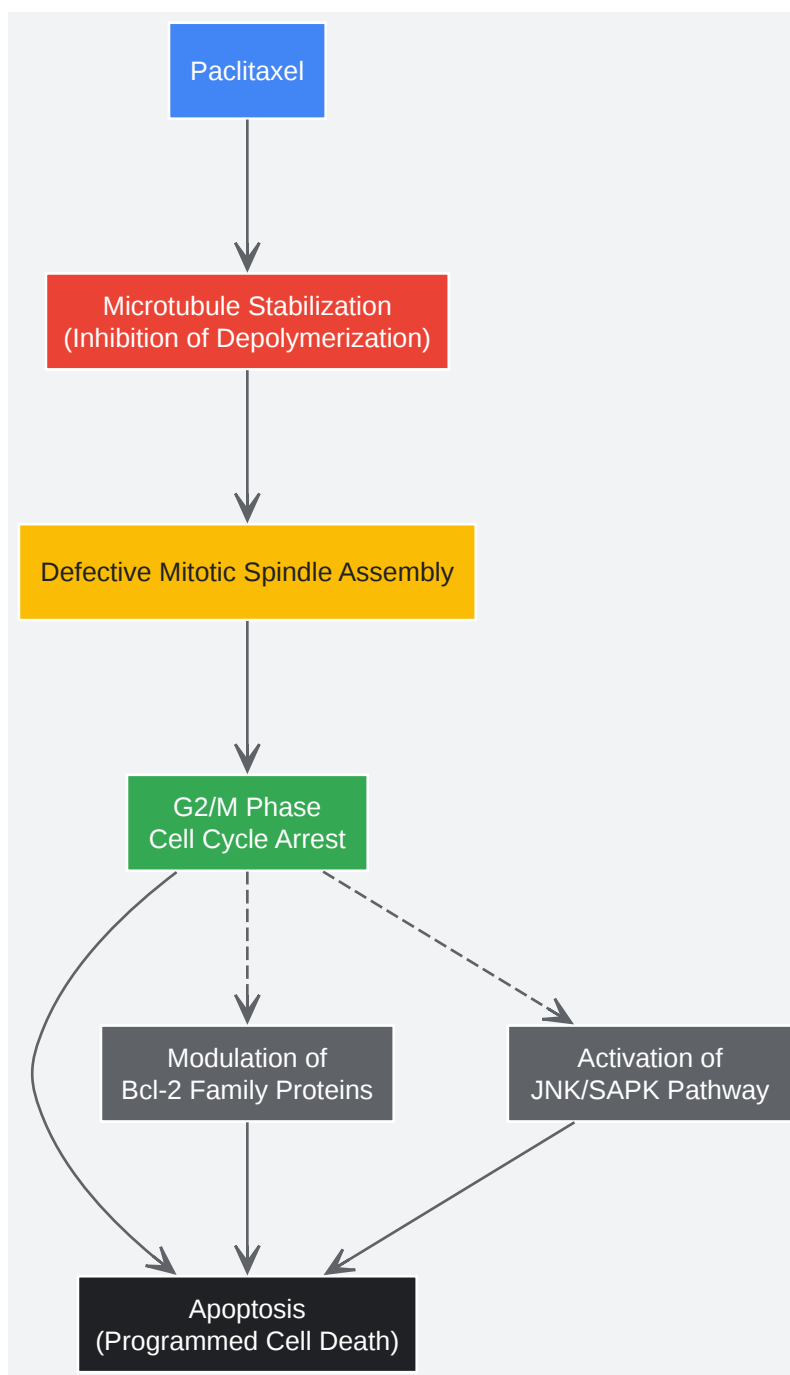
Paclitaxel is a white to off-white crystalline powder with a complex molecular architecture.[4][5] It is highly lipophilic and notably insoluble in water.[4][5] The fundamental chemical and physical characteristics of Paclitaxel are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	(2 α ,4 α ,5 β ,7 β ,10 β ,13 α)-4,10-Bis(acetyloxy)-13-[[[(2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoyl]oxy]-1,7-dihydroxy-9-oxo-5,20-epoxytax-11-en-2-yl benzoate	[3]
Molecular Formula	C ₄₇ H ₅₁ NO ₁₄	[4][6]
Molecular Weight	853.9 g/mol	[4][6]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	Approximately 216–217 °C	[5]
Solubility	Insoluble in water	[4][5]
CAS Number	33069-62-4	[3]

The Intricate Chemical Structure of Paclitaxel

The potent biological activity of Paclitaxel is intrinsically linked to its complex and sterically demanding chemical structure. This structure is characterized by a tetracyclic diterpenoid core, known as the taxane ring system, and a functionally critical C-13 ester side chain.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. droracle.ai [droracle.ai]
- 2. What is the mechanism of Paclitaxel? [synapse.patsnap.com]
- 3. Paclitaxel - Wikipedia [en.wikipedia.org]
- 4. Paclitaxel | C₄₇H₅₁NO₁₄ | CID 36314 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. Paclitaxel | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- To cite this document: BenchChem. [The Chemical Architecture of Paclitaxel: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195516#what-is-the-chemical-structure-of-paclitaxel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com